

# Acid Red 44 molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Acid Red 44

Cat. No.: B110021

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## In-Depth Technical Guide to Acid Red 44

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and common applications of **Acid Red 44** (C.I. 16250), a synthetic azo dye. The information is intended for use by researchers, scientists, and professionals in drug development who may utilize this compound in their work.

## Core Chemical and Physical Properties

**Acid Red 44**, also known by names such as Ponceau 6R and Crystal Scarlet, is a red, water-soluble, single azo dye.<sup>[1]</sup> Its chemical structure and fundamental properties are summarized below.

| Property                               | Value   | Reference |
|--|---|-----------|
| Molecular Formula                      | C <sub>20</sub> H <sub>12</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub>                            | [1][2]    |
| Molecular Weight                       | 502.43 g/mol  | [1][2]    |
| CAS Number                             | 2766-77-0   | [1]       |
| C.I. Name                              | Acid Red 44   | [3]       |
| C.I. Number                            | 16250   | [3]       |
| IUPAC Name                             | disodium;7-hydroxy-8-(naphthalen-1-yl diazenyl)naphthalene-1,3-disulfonate  | [2]       |
| Appearance                             | Red powder  | -         |
| Solubility                             | Soluble in water (red solution), slightly soluble in ethanol (yellowish-red solution), and almost insoluble in acetone. | [1]       |
| Absorption Maximum (λ <sub>max</sub> ) | 510-519 nm  | [3][4]    |

## Synthesis of Acid Red 44

The synthesis of **Acid Red 44** is a classic example of azo coupling, a two-step process involving diazotization followed by a coupling reaction.[1]

## Experimental Protocol: Synthesis of Acid Red 44

This protocol is based on the general principles of azo dye synthesis.[5][6]

Materials:

- Naphthalen-1-amine
- 7-Hydroxynaphthalene-1,3-disulfonic acid (G acid)

- Sodium nitrite ( $\text{NaNO}_2$ )
- Hydrochloric acid ( $\text{HCl}$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Ice
- Distilled water

Procedure:

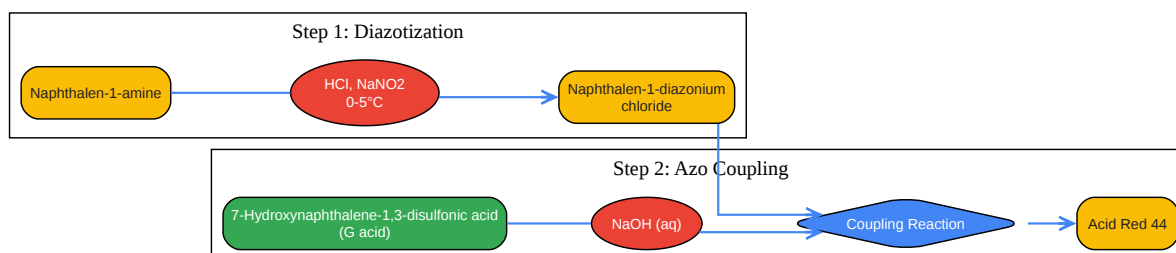
#### Step 1: Diazotization of Naphthalen-1-amine

- Prepare a solution of Naphthalen-1-amine in dilute hydrochloric acid.
- Cool the solution to  $0-5^\circ\text{C}$  in an ice bath with constant stirring. Maintaining a low temperature is critical to prevent the decomposition of the diazonium salt.
- Slowly add a pre-cooled aqueous solution of sodium nitrite to the Naphthalen-1-amine solution. The slow addition helps to control the exothermic reaction and maintain the low temperature.
- Continue stirring for a short period to ensure the complete formation of the diazonium salt.

#### Step 2: Azo Coupling

- Prepare a separate alkaline solution of 7-Hydroxynaphthalene-1,3-disulfonic acid by dissolving it in a dilute sodium hydroxide solution.
- Cool this solution to  $0-5^\circ\text{C}$  in an ice bath.
- Slowly add the cold diazonium salt solution from Step 1 to the alkaline solution of 7-Hydroxynaphthalene-1,3-disulfonic acid with vigorous stirring.
- The coupling reaction should occur rapidly, resulting in the formation of a red precipitate of **Acid Red 44**.

- Continue stirring for a period to ensure the reaction goes to completion.
- The final product can then be isolated by filtration, washed, and dried.



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Synthesis pathway of **Acid Red 44**.

## Applications in Histological Staining

**Acid Red 44**, often referred to as Ponceau 6R in histological contexts, is a key component of the Martius, Scarlet, and Blue (MSB) trichrome stain.<sup>[7][8]</sup> This method is particularly useful for the selective demonstration of fibrin.<sup>[9]</sup>

## Experimental Protocol: MSB Trichrome Stain for Fibrin

This is a representative protocol for the MSB trichrome stain.<sup>[9][10][11]</sup>

Materials:

- Formalin-fixed, paraffin-embedded tissue sections (3-5 µm thick)
- Bouin's fluid (optional, for post-fixation)
- Weigert's iron hematoxylin
- Martius Yellow solution

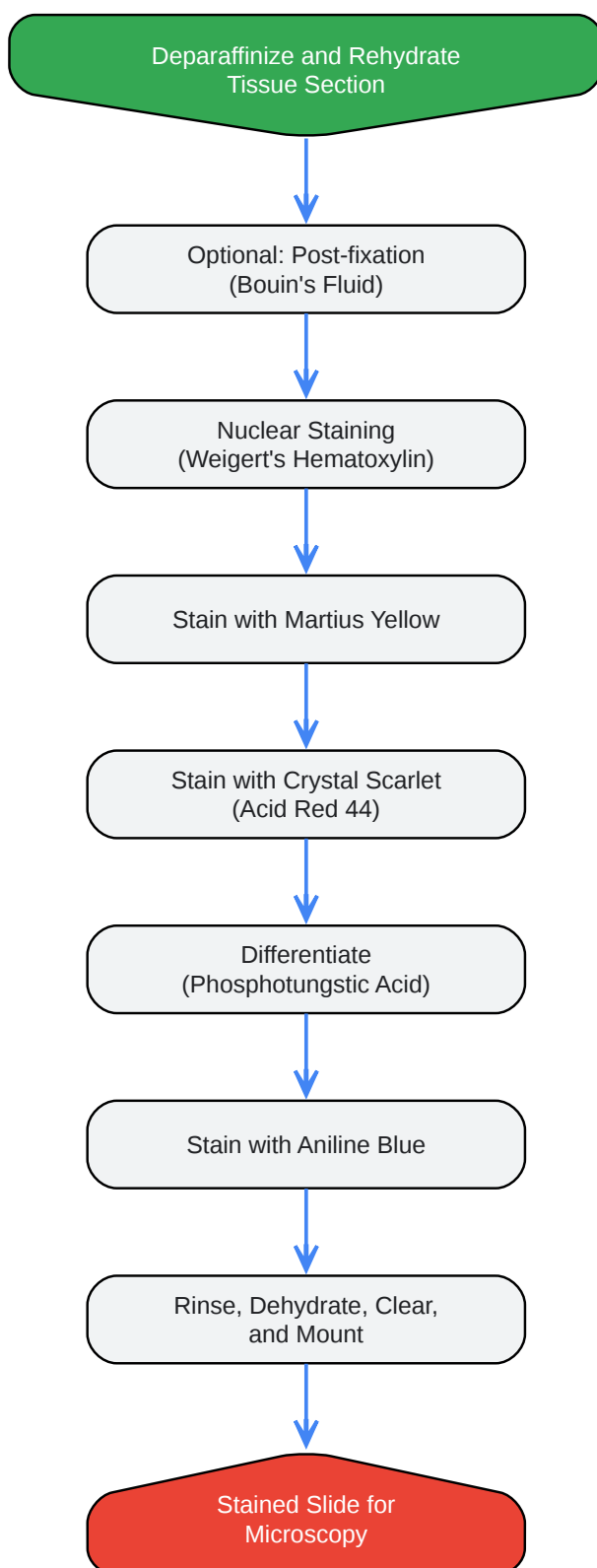
- Crystal Scarlet (Ponceau 6R/**Acid Red 44**) solution
- Phosphotungstic acid solution
- Aniline Blue solution
- 1% Acetic acid
- Graded alcohols and xylene for deparaffinization, dehydration, and clearing
- Mounting medium

Procedure:

- Deparaffinize and rehydrate tissue sections to water.
- Optional: Post-fix sections in Bouin's fluid for 1 hour at 56°C for improved staining, then wash well in running tap water until the yellow color is removed.
- Stain nuclei with Weigert's iron hematoxylin for 10-15 minutes, then differentiate in acid alcohol and "blue" in running tap water.
- Stain with Martius Yellow for 2 minutes.
- Rinse briefly in distilled water.
- Stain with Crystal Scarlet (Ponceau 6R) for 10 minutes.
- Differentiate with phosphotungstic acid solution until only fibrin remains red (this may take up to 10 minutes).
- Stain with Aniline Blue until collagen is blue (this may take up to 10 minutes).
- Rinse briefly with 1% acetic acid.
- Dehydrate rapidly through graded alcohols, clear in xylene, and mount.

Expected Results:

- Nuclei: Blue/Black
- Erythrocytes: Yellow
- Muscle: Red
- Collagen: Blue
- Fibrin: Red



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Experimental workflow for the MSB trichrome stain.

## Signaling Pathways

As a synthetic dye, **Acid Red 44** is not known to be involved in any biological signaling pathways. Its utility in a research context is primarily as a staining agent to provide contrast for the visualization of specific tissue components.

## Safety and Toxicology

Detailed toxicological data for **Acid Red 44** is not readily available. As with all laboratory chemicals, it should be handled with appropriate personal protective equipment, including gloves, lab coat, and eye protection. Work in a well-ventilated area and avoid inhalation of the powder. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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